

# Unveiling the Chemical Profile of Acid Violet 90: A Technical Guide

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## Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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This technical guide provides an in-depth analysis of the chemical properties of **Acid Violet 90**, a significant metal complex azo dye. The information is tailored for researchers, scientists, and professionals in drug development, offering a comprehensive resource for understanding its fundamental characteristics.

## Core Chemical Identity and Properties

**Acid Violet 90**, identified by the CAS Number 6408-29-3 and Colour Index Number 18762, is a complex organometallic compound.<sup>[1][2]</sup> It is synthesized through the diazotization of 4-Amino-3-hydroxynaphthalene-1-sulfonic acid, its subsequent coupling with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one, and finally, the formation of a 1:2 chromium complex.<sup>[1][3]</sup> This process results in a stable, reddish-purple powder.<sup>[4]</sup>

Contrary to some reports that describe a simpler molecular structure, **Acid Violet 90** is a coordination complex. The widely accepted molecular formula for this chromium complex is  $C_{40}H_{27}CrN_8O_{10}S_2 \cdot 2Na$ , corresponding to a molecular weight of approximately 941.8 g/mol .<sup>[5]</sup>  
<sup>[6]</sup>

## Tabulated Chemical Data

For clarity and ease of comparison, the key chemical and physical properties of **Acid Violet 90** are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	disodium;chromium;3-hydroxy-4-[(5-hydroxy-3-methyl-1-phenylpyrazol-4-yl)diazenyl]naphthalene-1-sulfonate;3-hydroxy-4-[(5-methyl-3-oxo-2-phenyl-1H-pyrazol-4-yl)diazenyl]naphthalene-1-sulfonate	<a href="#">[6]</a>
Synonyms	C.I. Acid Violet 90, Acid Bordeaux B, Bordeaux MB, Acid Rubine M-B	<a href="#">[1]</a>
CAS Number	6408-29-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Colour Index	18762	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>40</sub> H <sub>27</sub> CrN <sub>8</sub> O <sub>10</sub> S <sub>2</sub> ·2Na	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	~941.8 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Physical Appearance	Reddish-purple powder	<a href="#">[4]</a>
Melting Point	Approx. 270°C (decomposes)	
Solubility	Soluble in water and ethanol.	<a href="#">[1]</a> <a href="#">[4]</a>
Chemical Class	Monoazo, 1:2 Metal Complex	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed methodologies for determining the key chemical properties of **Acid Violet 90** are outlined below. These protocols are based on standard laboratory practices for dye analysis.

### Determination of Melting Point

The melting point of **Acid Violet 90**, which is more accurately a decomposition temperature, can be determined using the capillary method with a melting point apparatus.

**Methodology:**

- **Sample Preparation:** A small amount of finely powdered, dry **Acid Violet 90** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 10-20°C per minute for an initial approximate determination.
- **Observation:** The temperature at which the substance begins to change state and the temperature at which it is completely decomposed are observed.
- **Refined Measurement:** For a more accurate reading, a fresh sample is heated to a temperature approximately 20°C below the approximate decomposition temperature. The heating rate is then reduced to 1-2°C per minute, and the temperature range of decomposition is recorded precisely.

## **Solubility Determination (Qualitative and Semi-Quantitative)**

The solubility of **Acid Violet 90** in various solvents can be assessed through standardized laboratory procedures.

**Methodology:**

- **Solvent Selection:** A range of solvents (e.g., deionized water, ethanol, acetone, toluene) are selected for testing.
- **Sample Preparation:** A pre-weighed amount of **Acid Violet 90** (e.g., 10 mg) is added to a measured volume of each solvent (e.g., 1 mL) in separate test tubes.
- **Dissolution:** The mixtures are agitated vigorously at a controlled temperature (e.g., 25°C) for a set period.

- Observation: The solutions are visually inspected for any undissolved solid. The results are recorded as soluble, partially soluble, or insoluble.
- Semi-Quantitative Analysis (Saturation Method): To estimate the solubility, small, known amounts of the dye are incrementally added to a fixed volume of the solvent until saturation is reached (i.e., solid material remains undissolved after prolonged agitation). The total mass of dissolved dye provides an approximate solubility value (e.g., in g/L).

## Spectroscopic Analysis

Spectroscopic techniques are crucial for elucidating the structural and electronic properties of **Acid Violet 90**.

UV-Visible (UV-Vis) Spectroscopy Protocol:

- Solution Preparation: A dilute solution of **Acid Violet 90** is prepared in a suitable solvent (e.g., water or ethanol) to an approximate concentration of  $10^{-5}$  M.
- Instrumentation: A dual-beam UV-Vis spectrophotometer is used, with the pure solvent serving as the reference.
- Spectral Acquisition: The absorbance spectrum is recorded over a wavelength range of 200-800 nm.
- Data Analysis: The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) is identified. Due to its complex aromatic structure and metal-ligand charge transfer, **Acid Violet 90** is expected to exhibit strong absorption bands in the visible region, contributing to its intense color.

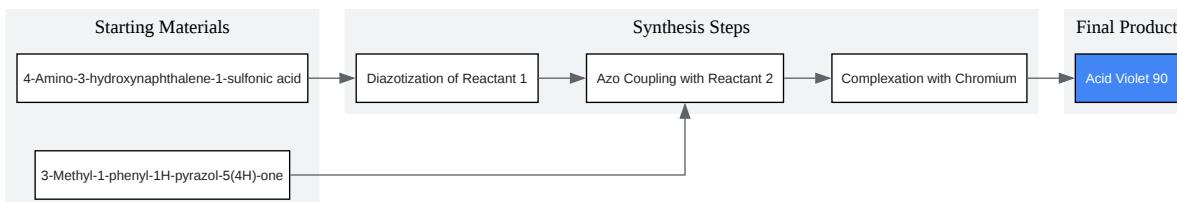
Fourier-Transform Infrared (FTIR) Spectroscopy Protocol:

- Sample Preparation: A small amount of dry **Acid Violet 90** powder is intimately mixed with potassium bromide (KBr) and pressed into a thin, transparent pellet.
- Instrumentation: An FTIR spectrometer is used to acquire the spectrum.
- Spectral Acquisition: The spectrum is typically recorded from 4000 to 400  $\text{cm}^{-1}$ .

- Data Analysis: The resulting spectrum is analyzed for characteristic absorption bands corresponding to its functional groups. Key expected vibrations include those for N=N stretching (azo group), C=C stretching (aromatic rings), S=O stretching (sulfonate groups), and potentially metal-ligand vibrations at lower frequencies.

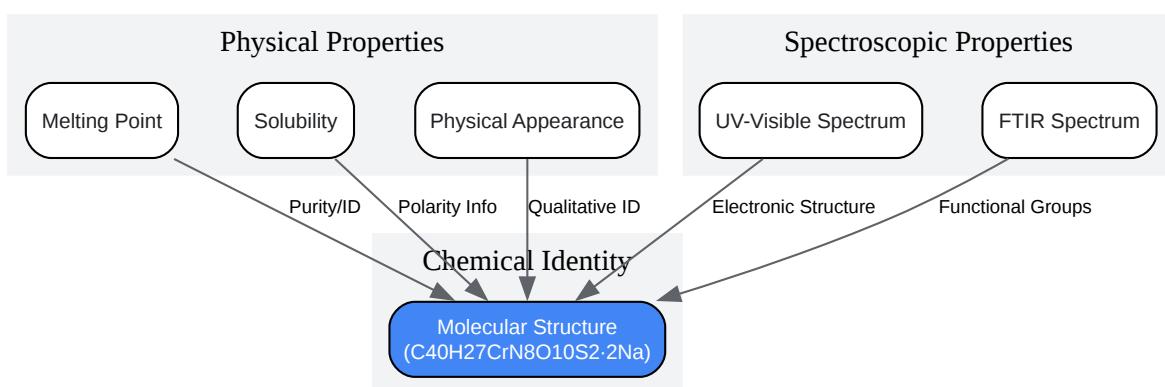
## Visualized Workflows and Relationships

To further clarify the experimental and logical processes, the following diagrams are provided in the DOT language for Graphviz.



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Caption: A simplified workflow for the synthesis of **Acid Violet 90**.



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Caption: Logical relationships between experimental data and chemical identity.

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